

# Application Notes and Protocols for PSI-353661 in Cell Culture

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: PSI-353661

Cat. No.: B8382301

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These application notes provide detailed protocols for the in vitro evaluation of **PSI-353661**, an experimental phosphoramidate prodrug of 2'-deoxy-2'-fluoro-2'-C-methylguanosine-5'-monophosphate, a potent inhibitor of the hepatitis C virus (HCV) NS5B RNA-dependent RNA polymerase.

## Mechanism of Action

**PSI-353661** is a liver-targeting prodrug that is metabolized intracellularly to its active triphosphate form, PSI-352666. This active metabolite acts as a chain terminator when incorporated into the nascent HCV RNA strand by the NS5B polymerase, thus inhibiting viral replication. The metabolic activation of **PSI-353661** involves a series of enzymatic steps, beginning with the hydrolysis of the carboxyl ester by Cathepsin A and Carboxylesterase 1 (CES1). This is followed by the removal of the amino acid moiety by Histidine triad nucleotide-binding protein 1 (HINT1) and subsequent phosphorylation steps to yield the active triphosphate analog.

## Signaling Pathway: Metabolic Activation of PSI-353661

The following diagram illustrates the intracellular metabolic activation pathway of **PSI-353661** to its active triphosphate form, PSI-352666.



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**Caption:** Metabolic activation of **PSI-353661** to its active form.

## Quantitative Data Summary

The following tables summarize the in vitro antiviral activity and cytotoxicity of **PSI-353661** in various HCV replicon systems and cell lines.

Table 1: Antiviral Activity of **PSI-353661** against HCV Replicons

| HCV Genotype | Replicon System | EC <sub>50</sub> (nM) | EC <sub>90</sub> (nM) | Reference |
|--------------|-----------------|-----------------------|-----------------------|-----------|
| 1a           | Wild-Type       | -                     | 8                     | [1]       |
| 1b           | Wild-Type       | 3.0                   | 8.5                   | [2]       |
| 2a           | Wild-Type       | -                     | -                     | -         |
| 1b           | S282T Mutant    | -                     | 11                    | [1]       |

Table 2: Cytotoxicity Profile of **PSI-353661**

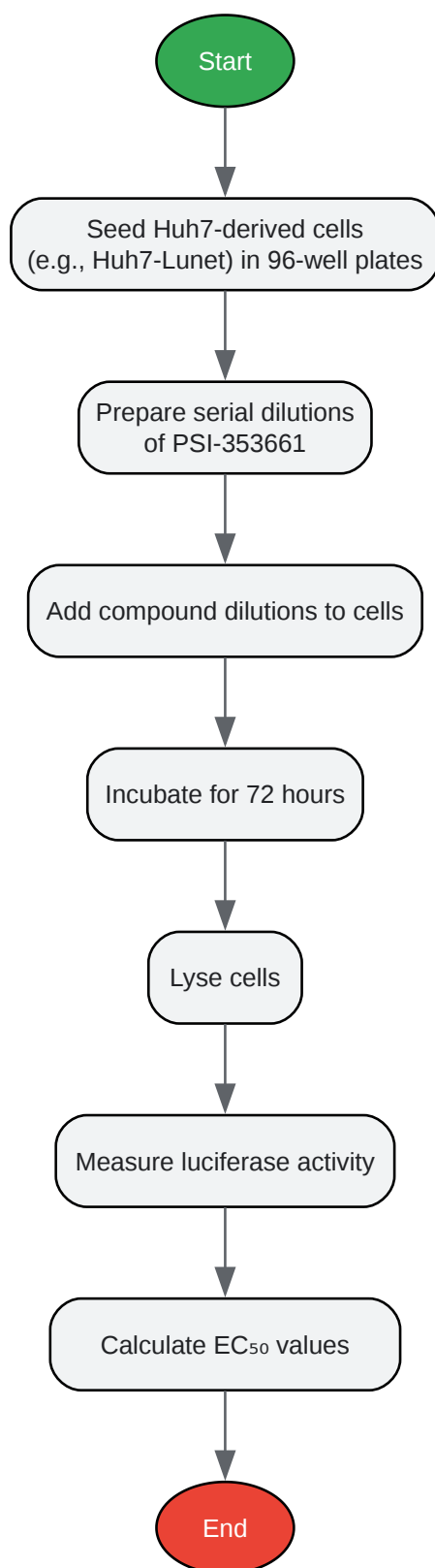
| Cell Line | Assay Duration | CC <sub>50</sub> (μM) | Reference |
|-----------|----------------|-----------------------|-----------|
| Huh7      | 8 days         | > 80                  | [2]       |
| HepG2     | 8 days         | > 80                  | [2]       |
| BxPC3     | 8 days         | > 80                  |           |
| CEM       | 8 days         | > 80                  |           |

## Experimental Protocols

### Protocol 1: HCV Replicon Assay for Antiviral Activity

This protocol describes the determination of the 50% effective concentration (EC<sub>50</sub>) of **PSI-353661** using an HCV subgenomic replicon system expressing a reporter gene (e.g., luciferase).

Experimental Workflow: HCV Replicon Assay



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**Caption:** Workflow for determining the antiviral activity of **PSI-353661**.

#### Materials:

- HCV genotype 1b subgenomic replicon-harboring Huh7 cells (e.g., Huh-7 Lunet)
- Dulbecco's Modified Eagle Medium (DMEM)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin solution
- **PSI-353661**
- Dimethyl sulfoxide (DMSO)
- Luciferase assay reagent
- 96-well cell culture plates
- Luminometer

#### Procedure:

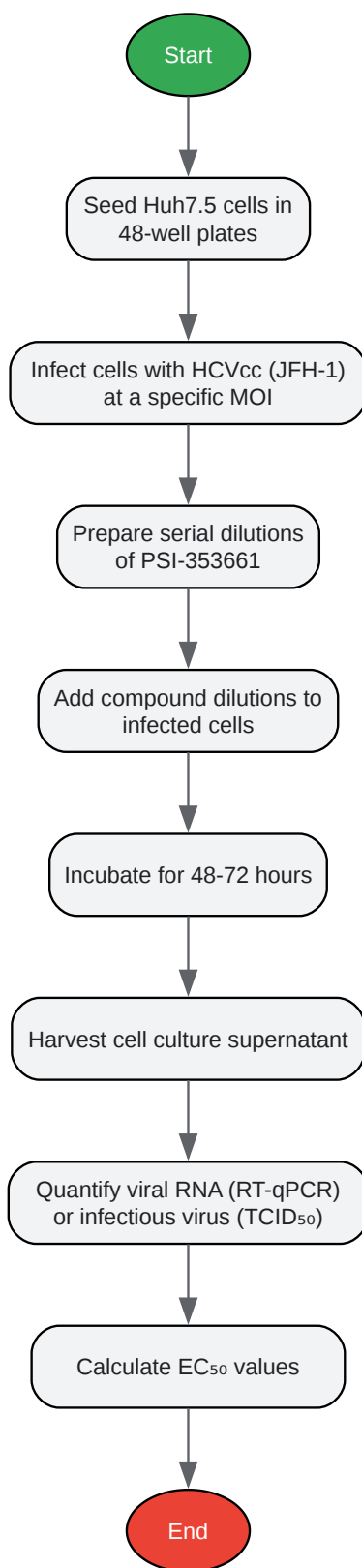
- **Cell Seeding:** Seed Huh7 cells harboring the HCV genotype 1b luciferase reporter replicon in a 96-well plate at a density of  $5 \times 10^3$  cells per well in 100  $\mu$ L of DMEM supplemented with 10% FBS and 1% Penicillin-Streptomycin. Incubate overnight at 37°C in a 5% CO<sub>2</sub> incubator.
- **Compound Preparation:** Prepare a 2X serial dilution of **PSI-353661** in DMEM. The final concentrations should typically range from 0.1 nM to 1  $\mu$ M. Include a vehicle control (DMSO) and a no-treatment control.
- **Cell Treatment:** Remove the culture medium from the 96-well plate and add 100  $\mu$ L of the prepared compound dilutions to the respective wells.
- **Incubation:** Incubate the plate for 72 hours at 37°C in a 5% CO<sub>2</sub> incubator.
- **Luciferase Assay:** After incubation, lyse the cells and measure the luciferase activity according to the manufacturer's protocol for the luciferase assay system.

- **Data Analysis:** Determine the EC<sub>50</sub> value by plotting the percentage of inhibition of luciferase activity against the log concentration of **PSI-353661** and fitting the data to a sigmoidal dose-response curve.

## Protocol 2: Infectious Virus Assay

This protocol outlines the procedure to evaluate the efficacy of **PSI-353661** against infectious HCV particles using the JFH-1 (genotype 2a) cell culture system.

Experimental Workflow: Infectious Virus Assay



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**Caption:** Workflow for assessing **PSI-353661** against infectious HCV.

#### Materials:

- Huh7.5 cells
- HCV cell culture-derived virus (HCVcc), JFH-1 strain
- DMEM with 10% FBS and 1% Penicillin-Streptomycin
- **PSI-353661**
- DMSO
- RNA extraction kit
- Reagents for RT-qPCR
- 48-well cell culture plates

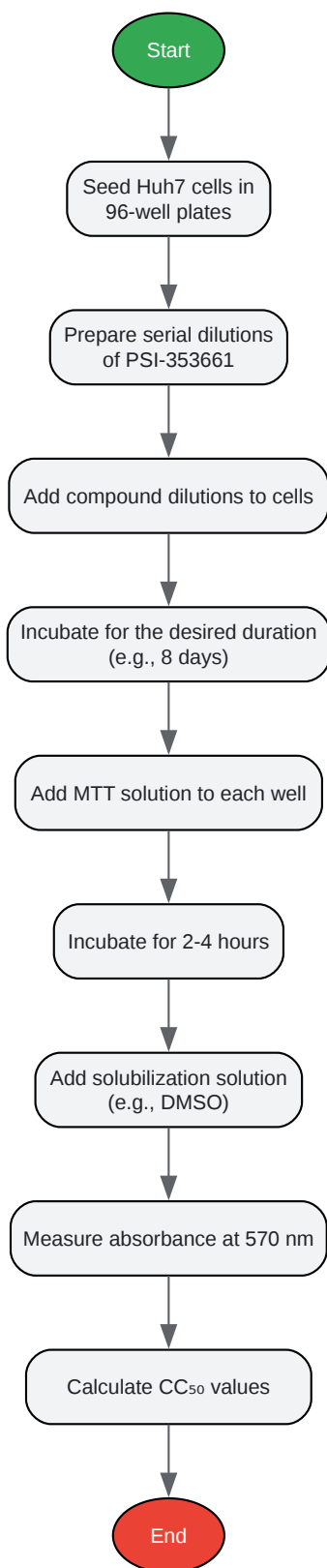
#### Procedure:

- Cell Seeding: Seed Huh7.5 cells in a 48-well plate at a density of  $2 \times 10^4$  cells per well and incubate overnight.
- Infection: Infect the cells with HCVcc (JFH-1) at a multiplicity of infection (MOI) of 0.1 for 4 hours.
- Treatment: After infection, remove the virus inoculum, wash the cells with PBS, and add fresh medium containing serial dilutions of **PSI-353661**.
- Incubation: Incubate the plates for 48 to 72 hours.
- Viral RNA Quantification: Harvest the cell culture supernatant and extract viral RNA using a commercial kit. Quantify HCV RNA levels using a one-step real-time RT-PCR assay.
- Data Analysis: Calculate the  $EC_{50}$  value based on the reduction of HCV RNA levels in the supernatant of treated cells compared to the vehicle control.

## Protocol 3: Cytotoxicity Assay (MTT Assay)

This protocol is for determining the 50% cytotoxic concentration ( $CC_{50}$ ) of **PSI-353661** in Huh7 cells using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.

Experimental Workflow: MTT Cytotoxicity Assay



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**Caption:** Workflow for determining the cytotoxicity of **PSI-353661**.

#### Materials:

- Huh7 cells
- DMEM with 10% FBS and 1% Penicillin-Streptomycin
- **PSI-353661**
- DMSO
- MTT solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or 0.01 M HCl in 10% SDS)
- 96-well cell culture plates
- Microplate reader

#### Procedure:

- Cell Seeding: Seed Huh7 cells in a 96-well plate at a density of  $5 \times 10^3$  cells per well.
- Compound Treatment: The following day, treat the cells with serial dilutions of **PSI-353661** (typically from 1  $\mu$ M to 100  $\mu$ M). Include a vehicle control (DMSO) and a no-cell control (medium only).
- Incubation: Incubate the plate for 8 days, changing the medium with freshly prepared compound every 2-3 days.
- MTT Addition: After the incubation period, add 20  $\mu$ L of MTT solution to each well and incubate for 2-4 hours at 37°C until purple formazan crystals are visible.
- Solubilization: Add 100  $\mu$ L of solubilization solution to each well and mix thoroughly to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.

- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle-treated control cells. Determine the CC<sub>50</sub> value by plotting the percentage of cell viability against the log concentration of **PSI-353661**.

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## References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Release of Infectious Hepatitis C Virus from Huh7 Cells Occurs via a trans-Golgi Network-to-Endosome Pathway Independent of Very-Low-Density Lipoprotein Secretion - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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